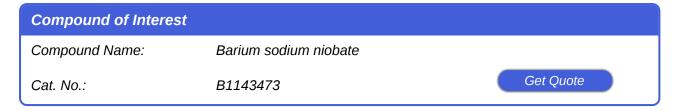


Measuring the Electro-Optic Coefficients of Barium Sodium Niobate: Application Notes and Protocols

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Barium Sodium Niobate (Ba₂NaNb₅O₁₅), often abbreviated as BSN or Banana, is a ferroelectric crystal with the tungsten bronze structure. It is a highly attractive material for various nonlinear optical and electro-optical applications due to its large nonlinear and electro-optic coefficients, high resistance to optical damage, and favorable phase-matching capabilities. Notably, the nonlinear coefficients of BSN are approximately twice those of Lithium Niobate (LiNbO₃), a commonly used material in electro-optics.[1][2] This makes BSN a compelling candidate for applications such as frequency doubling, optical parametric oscillation, and electro-optic modulation.

This document provides detailed application notes and experimental protocols for measuring the electro-optic coefficients of **Barium Sodium Niobate**. The electro-optic effect in a material is the change in its refractive index in response to an applied electric field. The magnitude of this effect is quantified by the electro-optic coefficients, denoted as r_{ij}. Accurate determination of these coefficients is crucial for the design and optimization of electro-optic devices.

Principles of the Electro-Optic Effect in Barium Sodium Niobate



The linear electro-optic effect, also known as the Pockels effect, describes a change in the refractive index that is linearly proportional to the applied electric field. This effect is present in non-centrosymmetric materials like **Barium Sodium Niobate**. The change in the impermeability tensor ($B_{ij} = 1/n^2_{ij}$) is given by:

$$\Delta B_{ij} = r_{ijk} * E_k$$

where r_{ijk} are the components of the third-rank electro-optic tensor and E_k is the applied electric field. Due to the crystal symmetry of **Barium Sodium Niobate** (orthorhombic, point group mm2 at room temperature), many of the 27 components of the electro-optic tensor are zero, and several are related, simplifying the characterization process.

Data Presentation: Electro-Optic Coefficients of Barium Sodium Niobate

While direct and comprehensive tabulated data for the electro-optic coefficients of **Barium Sodium Niobate** are not readily available in the literature, it is widely reported that its nonlinear optical coefficients are approximately twice those of Lithium Niobate (LiNbO₃). Based on this relationship, the following table provides estimated values for the unclamped (low-frequency) electro-optic coefficients of BSN at a wavelength of 632.8 nm. For comparison, the established values for LiNbO₃ are also provided.

Electro-Optic Coefficient	LiNbO₃ (pm/V)	Barium Sodium Niobate (Ba₂NaNb₅O1₅) (pm/V) - Estimated
Гзз	30.8	~ 61.6
ľ13	8.6	~ 17.2
r ₅₁	28.0	~ 56.0
ľ22	3.4	Not applicable (zero by symmetry in BSN)

Note: The values for **Barium Sodium Niobate** are estimations based on the reported twofold increase over Lithium Niobate and should be experimentally verified for specific applications.



Experimental Protocols

Two common and reliable methods for measuring the electro-optic coefficients of crystals are the Senarmont compensator method (a polarimetric technique) and the Mach-Zehnder interferometric method.

Senarmont Compensator Method

The Senarmont compensator method is a precise technique for measuring the phase retardation induced in a light beam passing through an electro-optic crystal under an applied electric field.

Experimental Workflow:



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Senarmont Compensator Experimental Workflow

Methodology:

- Crystal Preparation:
 - Obtain a single crystal of **Barium Sodium Niobate** with optically polished faces.



- o The crystal should be cut with its crystallographic axes oriented appropriately for the coefficient to be measured. For example, to measure r₃₃, the light should propagate perpendicular to the c-axis (z-axis), and the electric field should be applied along the c-axis.
- Deposit conductive electrodes (e.g., gold or ITO) onto the faces perpendicular to the direction of the applied electric field.

Optical Alignment:

- Set up the optical components on an optical bench as shown in the workflow diagram.
- A linearly polarized laser beam (e.g., from a He-Ne laser at 632.8 nm) is passed through a polarizer oriented at 0°.
- The polarized beam then propagates through the BSN crystal, which is placed between the electrodes. The crystal's principal axes should be oriented at 45° to the polarizer's transmission axis.
- After the crystal, a quarter-wave plate is inserted with its fast axis at 45° to the polarizer's axis.
- An analyzer (another polarizer) is placed before the photodetector.

Measurement Procedure:

- Initially, with no voltage applied to the crystal, rotate the analyzer to find the position of minimum light intensity (extinction) at the photodetector. This establishes the zeroretardation point.
- Apply a known AC voltage (sinusoidal or square wave) from the function generator, amplified by the high-voltage amplifier, to the electrodes of the BSN crystal. This induces a phase retardation in the light passing through the crystal.
- The induced retardation causes the light emerging from the quarter-wave plate to become elliptically polarized.

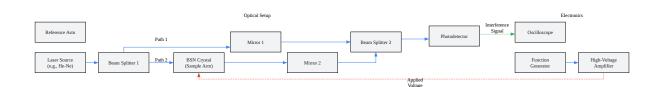


- Rotate the analyzer to find the new angle of extinction. The angle of rotation (θ) is directly proportional to the induced phase retardation (Γ).
- The phase retardation is related to the electro-optic coefficient by the following equation: $\Gamma = (2\pi / \lambda) * \Delta n * L$ where λ is the wavelength of light, L is the path length of the light through the crystal, and Δn is the change in refractive index.
- The change in refractive index is related to the electro-optic coefficient and the applied electric field (E = V/d, where V is the voltage and d is the crystal thickness between the electrodes). For measuring r_{33} , the relationship is: $\Delta n = -(1/2) * n_e^3 * r_{33} * E$ where n_e is the extraordinary refractive index of the crystal.
- By measuring the rotation angle of the analyzer for a given applied voltage, the electrooptic coefficient can be calculated.

Mach-Zehnder Interferometer Method

The Mach-Zehnder interferometer method is a highly sensitive technique that directly measures the phase shift induced by the electro-optic effect.

Experimental Workflow:



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Mach-Zehnder Interferometer Experimental Workflow

Methodology:

- Crystal Preparation:
 - Prepare the BSN crystal with polished faces and electrodes as described in the Senarmont method protocol.
- Interferometer Setup and Alignment:
 - Construct a Mach-Zehnder interferometer on a vibration-isolated optical table.
 - A laser beam is split into two paths by the first beam splitter.
 - One path, the sample arm, passes through the BSN crystal.
 - The other path serves as the reference arm.
 - The two beams are recombined at a second beam splitter, creating an interference pattern that is detected by a photodetector.
 - Carefully align the mirrors and beam splitters to achieve high-contrast interference fringes.
- Measurement Procedure:
 - Apply a time-varying voltage (e.g., a sinusoidal or triangular wave) to the BSN crystal.
 - The applied electric field modulates the refractive index of the crystal, causing a phase shift in the light passing through the sample arm.
 - This phase modulation results in a change in the interference pattern at the detector. The
 intensity of the output beam will be modulated as the phase difference between the two
 arms changes.
 - The phase shift ($\Delta\Phi$) is related to the change in refractive index (Δn) and the crystal length (L) by: $\Delta\Phi = (2\pi / \lambda) * \Delta n * L$



- The change in refractive index is again related to the electro-optic coefficient and the applied electric field. For measuring r_{33} : $\Delta n = -(1/2) * n_e^3 * r_{33} * (V/d)$
- The output intensity of the interferometer is a sinusoidal function of the total phase difference between the two arms. By applying a modulating voltage and observing the resulting intensity modulation on an oscilloscope, the electro-optic coefficient can be determined.
- A common technique is to count the number of interference fringes that pass the detector for a given change in voltage. Each fringe corresponds to a 2π phase shift. The half-wave voltage (V π), the voltage required to induce a π phase shift, can be determined, and from this, the electro-optic coefficient can be calculated: V π = (λ * d) / (n_e^3 * r_{33} * L)

Conclusion

The measurement of the electro-optic coefficients of **Barium Sodium Niobate** is essential for harnessing its superior nonlinear optical properties in advanced photonic devices. Both the Senarmont compensator and Mach-Zehnder interferometer methods provide reliable means to characterize these coefficients. While the Senarmont method offers simplicity and robustness, the Mach-Zehnder interferometer provides higher sensitivity. The choice of method will depend on the specific requirements of the measurement, including the desired precision and the available equipment. The data and protocols presented here serve as a comprehensive guide for researchers and scientists working with this promising electro-optic material.

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